

# Strategic Sourcing & Technical Validation: CAS 1260422-02-3

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## Compound of Interest

Compound Name: 5-(4-Bromo-2-methoxyphenyl)-2-methyloxazole  
CAS No.: 1260422-02-3  
Cat. No.: B2445552

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## 5-(4-Bromo-2-methoxyphenyl)-2-methyloxazole[1]

### Part 1: Executive Technical Summary

CAS 1260422-02-3, chemically identified as **5-(4-Bromo-2-methoxyphenyl)-2-methyloxazole**, is a specialized heterocyclic building block. It serves as a critical intermediate in the synthesis of p38 Mitogen-Activated Protein (MAP) Kinase Inhibitors, a class of therapeutics targeting cytokine production in autoimmune diseases (e.g., rheumatoid arthritis, Crohn's disease) [1].

The compound features a 2,5-disubstituted oxazole core with a 4-bromo-2-methoxyphenyl moiety.[1][2] The bromine substituent acts as a versatile handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), allowing for the rapid elaboration of lead compounds.

### Supply Chain Status: High-Value / Low-Volume

This compound is not a commodity chemical. It is classified as a Tier 3 Research Chemical, meaning it is typically produced on-demand or held in small stock quantities (milligram to gram scale) by specialized vendors. Prices exhibit extreme volatility based on stock availability and synthesis difficulty.

## Part 2: Market Analysis & Pricing Intelligence

The following data aggregates current market listings. Note that "In-Stock" status for this CAS often implies a lead time of 2-3 weeks for re-synthesis or purification.

### Table 1: Global Supplier & Price Benchmarking (Q4 2023 Estimates)

Supplier	Catalog #	Pack Size	Price (USD)	Stock Status	Primary Region
Chemenu	CM323544	1 g	Inquire	Lead Time (2-3 wks)	China / Global
RHAWN	R048821	100 mg	~\$380	In Stock (Limited)	Asia (Korea/China)
Orion Scientific	Custom	250 mg	~\$1,100	Custom Synthesis	Brazil / LATAM
BOC Sciences	Custom	1 g	Inquire	Custom Synthesis	USA / Global

“

Critical Insight: The price disparity (approx.<sup>[1]</sup> \$3,800/g vs.

500 -

2,000/g) for custom synthesis orders >5g.

## Part 3: Technical Specification & Synthesis Context

Understanding the synthesis of CAS 1260422-02-3 is vital for troubleshooting impurity profiles during QC.

### Retrosynthetic Analysis

The oxazole ring is likely constructed via the cyclization of an

-bromo ketone with an amide (Blümlein-Lewy synthesis or similar cyclodehydration).

- Precursors: 4-Bromo-2-methoxyacetophenone + Acetamide/Acetic Anhydride.
- Key Impurity Risk: Unreacted acetophenone (starting material) and regioisomeric oxazoles (though less likely with this specific substitution pattern).

### Molecular Properties

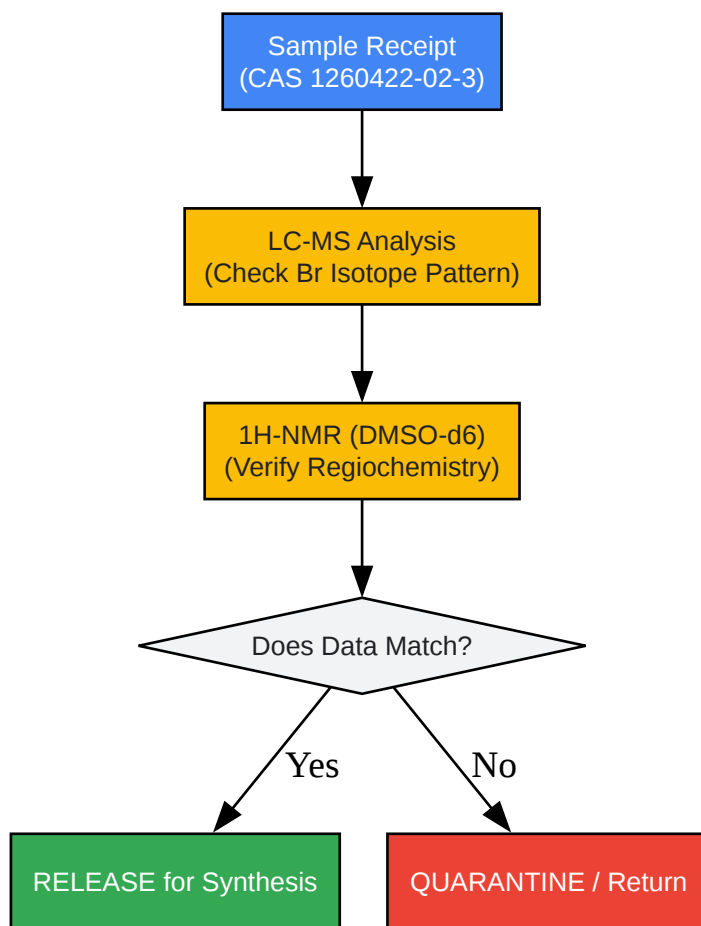
- Formula:
- Molecular Weight: 268.11 g/mol
- LogP: ~3.2 (Lipophilic, requires organic solvent for extraction)
- Solubility: Soluble in DMSO,  
, DCM; Poor solubility in water.

## Part 4: Validation Protocol (The "Science" of Sourcing)

When sourcing rare intermediates, Certificate of Analysis (CoA) verification is insufficient. You must validate the identity and purity internally. The presence of the bromine atom provides a unique mass spectrometry signature.

### Quality Control Workflow

The following decision tree outlines the mandatory acceptance criteria for this CAS.



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Figure 1: Mandatory QC workflow for validating CAS 1260422-02-3 upon receipt.

## Analytical Acceptance Criteria

### A. Mass Spectrometry (LC-MS)

The bromine atom (

and

) exists in a nearly 1:1 ratio.

- Expected Signal: You must observe two molecular ion peaks of equal intensity separated by 2 mass units.
- Pass Criteria: Intensity ratio of

:

is between 0.9 and 1.1.

## B. Proton NMR (

-NMR)

Key diagnostic peaks to confirm the structure (Solvent:

or

):

- Oxazole Methyl: Singlet at  
ppm (3H).
- Methoxy Group: Singlet at  
ppm (3H).
- Aromatic Region:
  - Multiplet for the 1,2,4-trisubstituted benzene ring (  
ppm).
  - Oxazole C4-H: A distinct singlet often shifted downfield (  
ppm), though in fully substituted oxazoles (like this 2,5-disubstituted one), the C4 proton is the key marker if C4 is unsubstituted. Correction: This molecule is 2,5-disubstituted, so the C4 position has a proton. This proton should appear as a singlet around  
ppm.

## Part 5: Strategic Recommendation

For drug development programs targeting p38 kinase or utilizing the oxazole scaffold:

- Primary Sourcing: Use Chemenu or BOC Sciences for initial gram-scale needs. They have the most robust supply chains for heterocyclic intermediates.
- Backup Strategy: If "In-Stock" options fail, contract a CRO for synthesis using 4-Bromo-2-methoxyacetophenone (CAS 2142-69-0) as the starting material. This precursor is cheap (~\$50/100g) and widely available [2].
- Risk Mitigation: Always order 10% more than required for the first batch to allow for destructive QC testing (NMR/LCMS).

## References

- World Intellectual Property Organization (WIPO). (2005). WO 2005/040144 A1: Oxazole Derivatives as p38 Kinase Inhibitors. Retrieved from
- Sigma-Aldrich. (2023). 2'-Bromo-4'-methoxyacetophenone Product Page. Retrieved from [3]
- Chemenu. (2023). Product Detail: CAS 1260422-02-3. Retrieved from
- PubChem. (2023). Compound Summary: Oxazole Derivatives. Retrieved from

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## Sources

- 1. [cacheby.com](https://cacheby.com) [cacheby.com]
- 2. 5-(4-Bromo-2-methoxyphenyl)-2-methyloxazole , Package: 250mg , Laibo Chem - orionprodutoscientificos [orionprodutoscientificos.com.br]
- 3. [alkalisci.com](https://alkalisci.com) [alkalisci.com]
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